

An In-depth Technical Guide to the Safety and Handling of 2-Cyclohexylacetamide

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Compound of Interest

Compound Name: 2-Cyclohexylacetamide

Cat. No.: B1347066

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Cyclohexylacetamide**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound.

Chemical Identification and Properties

2-Cyclohexylacetamide, also known as N-Cyclohexylacetamide, is a chemical compound with the molecular formula $C_8H_{15}NO$. It is classified as a carboximide acid.

Table 1: Physical and Chemical Properties of **2-Cyclohexylacetamide**

Property	Value	Source
CAS Number	1124-53-4	Multiple Sources
Molecular Weight	141.21 g/mol	Multiple Sources
Appearance	White to light yellow powder or crystal	TCI
Melting Point	105.0 to 109.0 °C	TCI
Boiling Point	292 °C	TCI
Purity	>95.0% (GC)(qNMR)	TCI
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)	TCI

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Cyclohexylacetamide** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[1\]](#)
- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[2\]](#)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

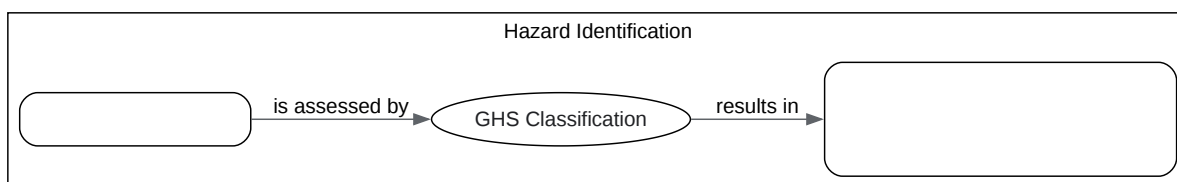
- H335: May cause respiratory irritation.[1]
- H302: Harmful if swallowed.[2]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheets.[1][2]

Key precautions include avoiding breathing dust/fume/gas/mist/vapors/spray, washing skin thoroughly after handling, and using only outdoors or in a well-ventilated area.[1]

Figure 1: Hazard Identification Workflow



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Caption: Workflow for identifying the hazards of **2-Cyclohexylacetamide**.

Toxicological Information

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2-Cyclohexylacetamide** are not readily available in the public domain. The available safety data sheets indicate that acute toxicity data is "not available".[1]

The primary toxicological concerns are related to its irritant effects on the skin, eyes, and respiratory system upon direct contact or inhalation.[1] Ingestion is considered harmful.[2]

Routes of Exposure:

- Inhalation: May cause respiratory irritation.[1]

- Eye Contact: Causes serious eye irritation.[1]
- Skin Contact: Causes skin irritation.[1]
- Ingestion: Harmful if swallowed.[2]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **2-Cyclohexylacetamide**.

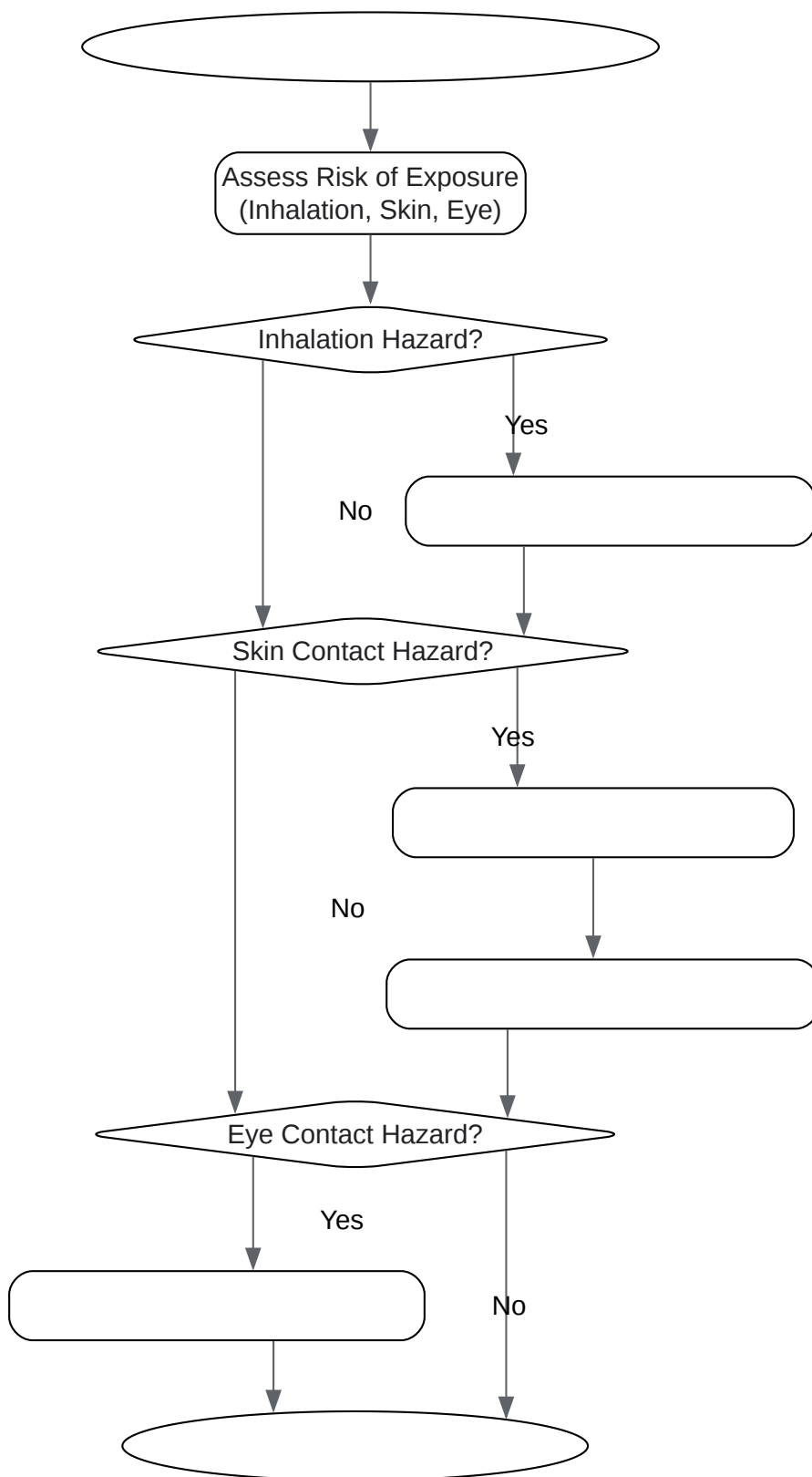
Handling:

- Use only in a well-ventilated area or outdoors.[1]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands and skin thoroughly after handling.[1]
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[1]

Storage:

- Store in a well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Store locked up.[1]
- Recommended storage is in a cool and dark place at a temperature below 15°C.

Figure 2: Personal Protective Equipment (PPE) Selection Logic



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Caption: Decision logic for selecting appropriate PPE when handling the compound.

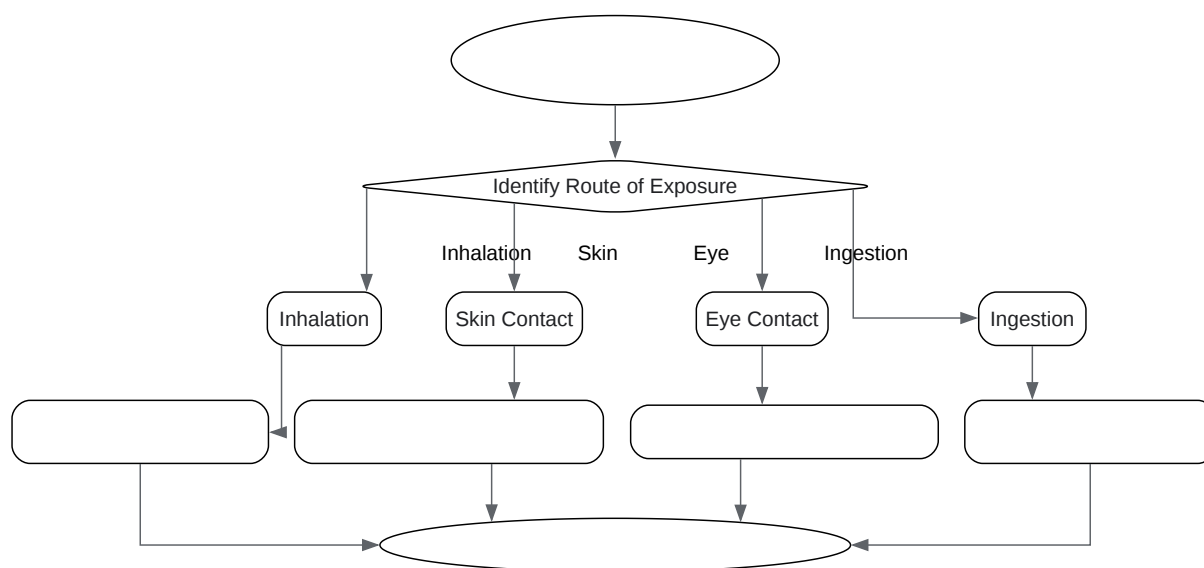
First Aid Measures

In case of exposure, immediate medical attention is recommended. The following first aid measures should be taken:

Table 2: First Aid Procedures for **2-Cyclohexylacetamide** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. [1]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately. [1]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately. [1]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately. [1]

Figure 3: Emergency Response Flowchart for Accidental Exposure



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Caption: A step-by-step guide for responding to accidental exposure incidents.

Experimental Protocols

Detailed experimental protocols for the toxicological and safety assessment of **2-Cyclohexylacetamide** are not publicly available. The hazard classifications are based on data submitted to regulatory bodies and information from chemical suppliers.

For researchers needing to conduct their own safety assessments, it is recommended to follow established guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) for chemical testing. For instance, skin and eye irritation studies would typically follow OECD Guidelines 404 and 405, respectively. Acute oral toxicity would be assessed following OECD Guideline 423 or 425.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant.[1] Disposal practices must comply with all federal, state, and local regulations. It is the responsibility of the waste generator to determine the toxicity and physical properties of the material generated to determine the proper waste classification and disposal methods.

Conclusion

2-Cyclohexylacetamide is a compound that requires careful handling due to its potential to cause skin, eye, and respiratory irritation, and its harmful effects if swallowed. Adherence to the safety precautions outlined in this guide, including the use of appropriate personal protective equipment and proper handling and storage procedures, is essential for minimizing risk. In the event of exposure, the first aid measures provided should be followed promptly, and medical attention should be sought. While specific quantitative toxicological data is limited, the available information provides a strong basis for a conservative and safety-conscious approach to working with this chemical.

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References

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- 2. N-Cyclohexylacetamide | C₈H₁₅NO | CID 14301 - PubChem [pubchem.ncbi.nlm.nih.gov]
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